

# "Tris(2-chloropropyl) phosphate" chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tris(2-chloropropyl) phosphate*

Cat. No.: *B1196958*

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## Abstract

**Tris(2-chloropropyl) phosphate** (TCPP) is a chlorinated organophosphate ester widely utilized as an additive flame retardant and plasticizer in a variety of polymeric materials. This technical guide provides a comprehensive overview of the chemical and physical properties, structure, synthesis, and analytical methodologies pertaining to TCPP. The document is intended to serve as a detailed resource for researchers, scientists, and professionals in drug development and other relevant fields who require in-depth knowledge of this compound.

## Chemical Structure and Identification

**Tris(2-chloropropyl) phosphate** is not a single compound but a complex mixture of isomers due to the asymmetry of the propylene oxide used in its synthesis. The most common commercial products are identified by the CAS number of the most abundant isomer, tris(1-chloro-2-propyl) phosphate.<sup>[1]</sup>

- IUPAC Name: **tris(2-chloropropyl) phosphate**<sup>[2]</sup>
- Common Names: Tris(1-chloro-2-propyl)phosphate, Tris(2-chloroisopropyl)phosphate, TMCP, TCIP<sup>[2]</sup>
- CAS Number: 13674-84-5 (for the isomeric mixture)<sup>[2]</sup>
- Molecular Formula:  $C_9H_{18}Cl_3O_4P$ <sup>[2]</sup>

- Molecular Weight: 327.56 g/mol [2]

The structure consists of a central phosphate group esterified with three 2-chloropropyl groups. The presence of both chlorine and phosphorus atoms is fundamental to its flame retardant properties.[3]

## Physicochemical Properties

TCP is a colorless to pale yellow, viscous liquid.[4] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Physical State	Liquid	[5]
Appearance	Colorless to pale yellow transparent liquid	[4]
Melting Point	-42 °C to 20 °C	[5][6]
Boiling Point	235-290 °C (decomposes)	[5][6]
Density	1.28 - 1.29 g/cm <sup>3</sup> at 25 °C	[4][6]
Vapor Pressure	0.0092 mmHg	[6]
Water Solubility	1,080 mg/L at 20°C	[5]
Solubility in Organic Solvents	Soluble in ethanol, acetone, chloroform, benzene, and esters.	[4]
log Kow (Octanol-Water Partition Coefficient)	2.59	[6]
Viscosity	61-70 cP at 25 °C	[6]
Flash Point	>200 °F	[6]

## Experimental Protocols

### Synthesis of Tris(2-chloropropyl) phosphate

The industrial synthesis of TCPP involves the reaction of phosphorus oxychloride ( $\text{POCl}_3$ ) with propylene oxide in the presence of a Lewis acid catalyst, such as aluminum chloride ( $\text{AlCl}_3$ ).<sup>[3]</sup>  
<sup>[7]</sup>

#### Materials:

- Phosphorus oxychloride ( $\text{POCl}_3$ )
- Propylene oxide
- Anhydrous aluminum trichloride ( $\text{AlCl}_3$ )
- Nitrogen gas
- Aqueous sodium hydroxide solution
- Deionized water
- Anhydrous magnesium sulfate

#### Equipment:

- Jacketed glass reactor with a mechanical stirrer, dropping funnel, condenser, and temperature probe
- Heating/cooling system for the reactor jacket
- Separatory funnel
- Rotary evaporator

#### Procedure:

- Reactor Setup: Assemble the clean and dry reactor system. Purge the system with nitrogen to create an inert and anhydrous atmosphere.
- Charging Reactants: Charge the reactor with phosphorus oxychloride.

- **Catalyst Addition:** Add anhydrous aluminum trichloride (typically 0.2-1.0% by weight relative to  $\text{POCl}_3$ ) to the reactor with stirring.
- **Reaction Initiation:** Heat the mixture to the reaction temperature, typically between 50-70°C.
- **Propylene Oxide Addition:** Add propylene oxide dropwise from the dropping funnel to the stirred mixture. The addition rate should be controlled to maintain the reaction temperature within the desired range due to the exothermic nature of the reaction. A slight molar excess of propylene oxide (e.g., 3.1-3.3 moles per mole of  $\text{POCl}_3$ ) is typically used.
- **Reaction Completion:** After the addition of propylene oxide is complete, continue stirring the mixture for an additional 1-2 hours at a slightly elevated temperature (e.g., 70-80°C) to ensure the reaction goes to completion.
- **Work-up and Purification:**
  - Cool the crude product to room temperature.
  - Quench and neutralize the catalyst by washing the reaction mixture with an aqueous sodium hydroxide solution in a separatory funnel.
  - Separate the organic layer and wash it several times with deionized water until the aqueous layer is neutral.
  - Dry the organic layer over anhydrous magnesium sulfate.
  - Filter to remove the drying agent.
  - Remove any remaining volatile components under reduced pressure using a rotary evaporator to obtain the final product.

## Analysis of Tris(2-chloropropyl) phosphate

Gas chromatography coupled with mass spectrometry (GC-MS) is a common and powerful technique for the separation and quantification of TCP isomers.

Instrumentation:

- Gas chromatograph equipped with a mass spectrometer (GC-MS)
- A non-polar capillary column (e.g., DB-5) is often used for isomer separation.

#### General GC-MS Method:

- Injection: Splitless injection is typically used for trace analysis.
- Carrier Gas: Helium is a common carrier gas.
- Oven Temperature Program: An optimized temperature gradient is crucial for separating the isomers. A typical program might start at a lower temperature (e.g., 80°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 300°C). A slower ramp rate during the elution of the TCP isomers can improve resolution.
- Mass Spectrometer: Operated in either electron impact (EI) mode for identification or selected ion monitoring (SIM) mode for quantification.

#### Sample Preparation:

- Liquid Samples (e.g., water): Solid-phase extraction (SPE) is commonly used for pre-concentration.
- Solid Samples (e.g., dust, foam): Solvent extraction using methods like sonication or Soxhlet extraction with solvents such as dichloromethane or toluene is employed. A cleanup step using techniques like gel permeation chromatography (GPC) or SPE may be necessary for complex matrices.

## Determination of Physical Properties

Standardized methods from organizations like the Organisation for Economic Co-operation and Development (OECD) and ASTM International should be followed for the determination of physical properties.

- Density: OECD Test Guideline 109 describes several methods for determining the density of liquids, including the use of a hydrometer, an oscillating densitometer, or a pycnometer.<sup>[6][8]</sup>

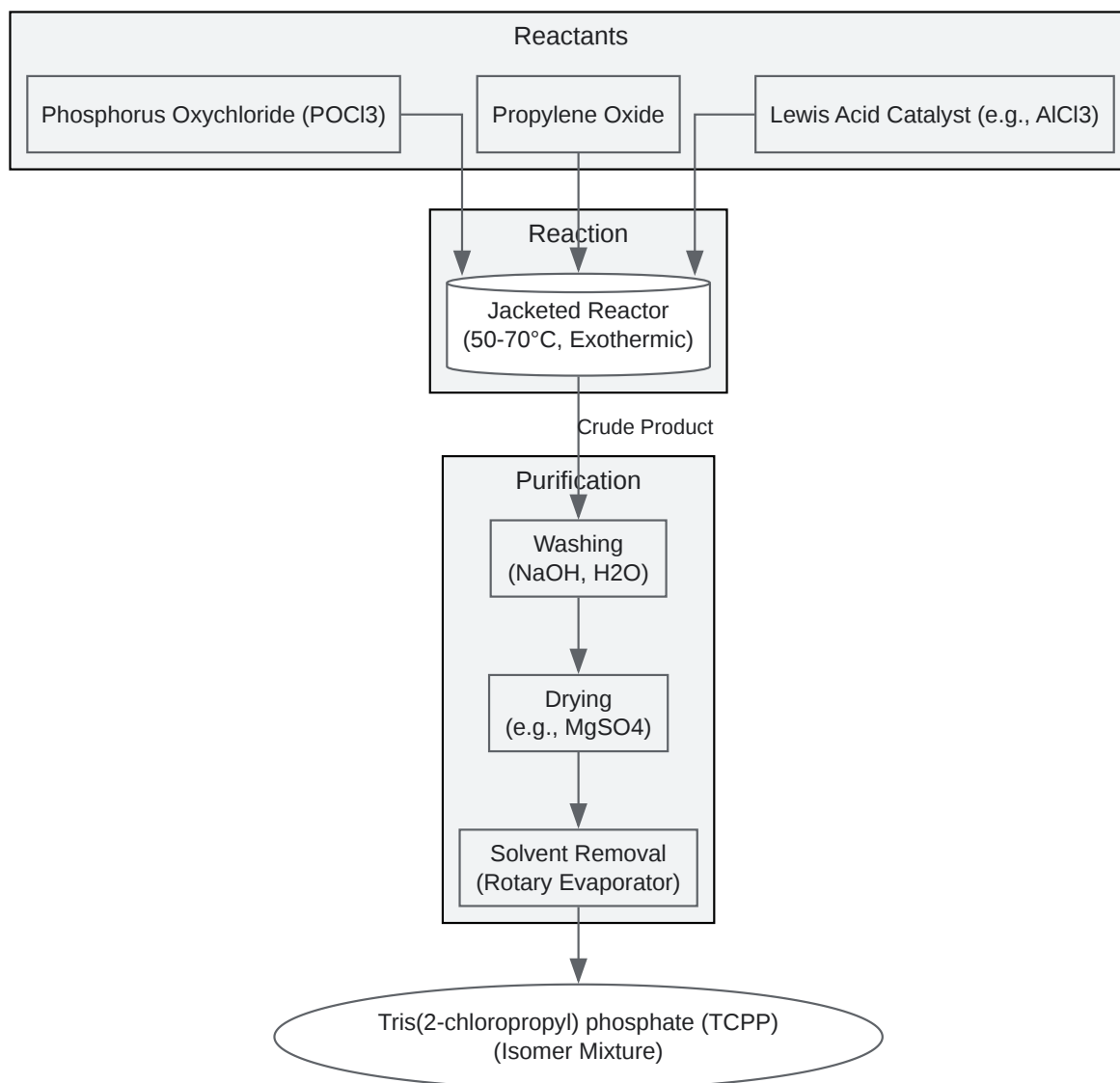
- **Melting Point:** For viscous liquids or substances with a low melting point, the capillary method is commonly used. The sample is introduced into a capillary tube and heated at a controlled rate in a melting point apparatus. The temperature range from the first appearance of liquid to complete melting is recorded.
- **Boiling Point:** ASTM D2887 provides a standard test method for determining the boiling range distribution of petroleum products by gas chromatography, which can be adapted for pure substances. Alternatively, a micro boiling point determination using a Thiele tube can be employed for small sample volumes.

## Signaling Pathways and Logical Relationships

As an industrial chemical primarily used for its physical properties (flame retardancy), TCPP is not designed to interact with biological signaling pathways in the manner of a pharmaceutical compound. However, its mechanism of action as a flame retardant involves a series of chemical reactions upon heating.

## Industrial Synthesis of TCPP

The synthesis of TCPP is a multi-step industrial process. The following diagram illustrates the general workflow.



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Caption: Industrial synthesis workflow for **Tris(2-chloropropyl) phosphate (TCPP)**.

## Flame Retardant Mechanism of TCPP

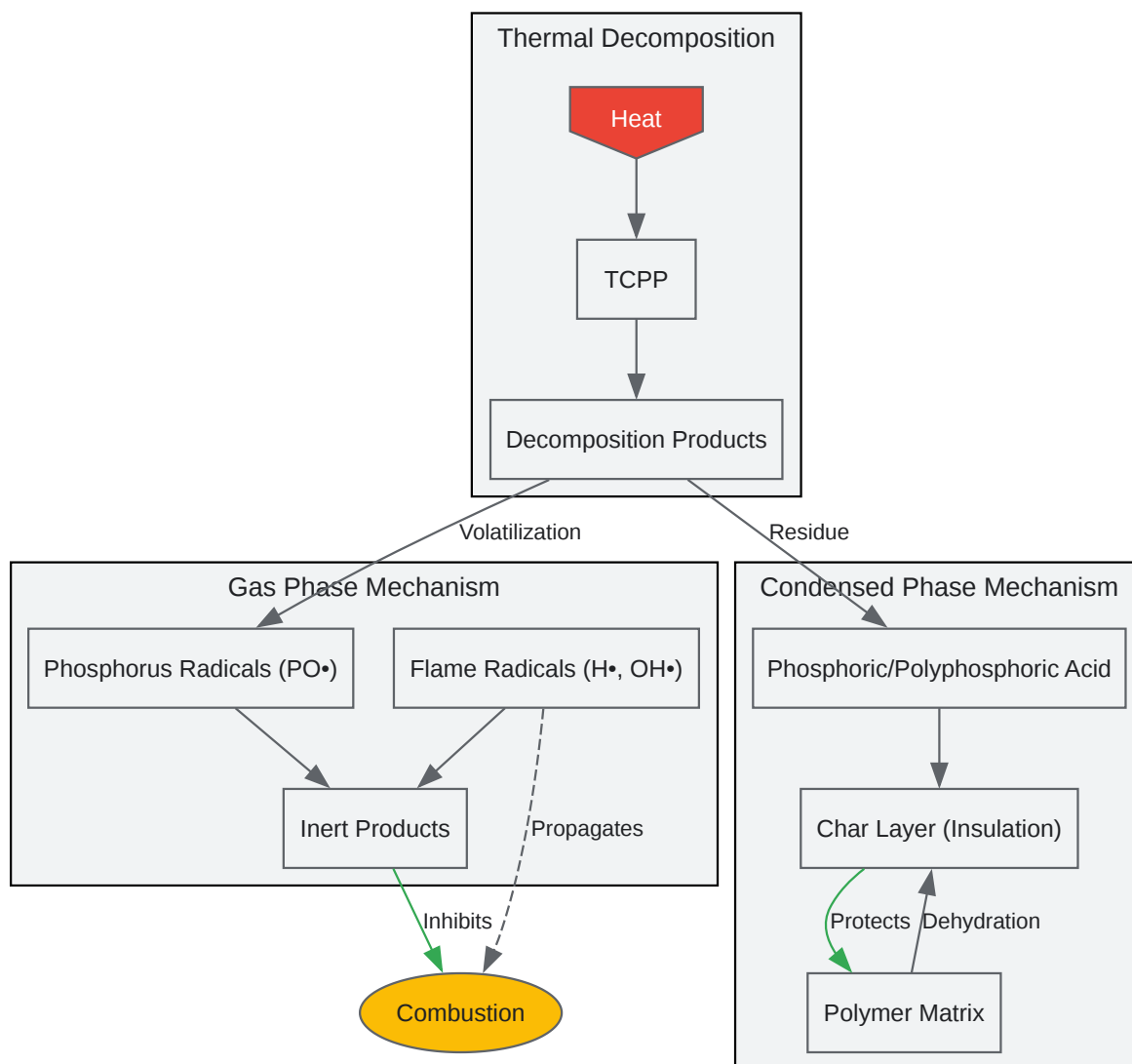
TCPP exerts its flame retardant effect through a dual mechanism in both the gas phase and the condensed (solid) phase upon thermal decomposition.[8]

Gas Phase Mechanism: In the gas phase, the heat from a fire causes TCPP to decompose, releasing phosphorus-containing radicals (e.g.,  $\text{PO}\bullet$ ). These highly reactive radicals act as scavengers, interrupting the combustion chain reaction by reacting with and deactivating the high-energy free radicals ( $\text{H}\bullet$  and  $\text{OH}\bullet$ ) that propagate the flame.[8]

Condensed Phase Mechanism: In the condensed phase, the thermal decomposition of TCPP leads to the formation of phosphoric acid and subsequently polyphosphoric acids. These acids act as catalysts for the dehydration of the polymer matrix, promoting the formation of a stable char layer on the surface of the material. This char layer acts as an insulating barrier, shielding the underlying polymer from heat and oxygen and preventing the release of flammable volatile compounds.[8]

The following diagram illustrates the logical relationship of the flame retardant mechanism.





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Caption: Logical flow of the dual-phase flame retardant mechanism of TCPP.

## Conclusion

**Tris(2-chloropropyl) phosphate** is a technically important flame retardant with a well-established industrial synthesis and a dual-phase mechanism of action. This guide has

provided a detailed overview of its chemical and physical properties, along with protocols for its synthesis and analysis. A thorough understanding of these aspects is crucial for its safe and effective application, as well as for assessing its environmental and toxicological impact. The provided diagrams offer a visual representation of the key processes related to this compound.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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